

Isomeric Effects on the Properties of Chloro-mercaptobenzoic Acids: A Comparative Guide

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Compound of Interest

Compound Name: 2-Chloro-6-mercaptobenzoic acid

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The positional isomerism of substituents on a benzene ring can profoundly influence the physicochemical and biological properties of a molecule. In the case of chloro-mercaptobenzoic acids, the relative positions of the chlorine, mercapto, and carboxylic acid groups dictate characteristics crucial for applications in drug design and materials science. This guide provides a comparative analysis of various chloro-mercaptobenzoic acid isomers, summarizing their known properties and the experimental methods used to determine them.

Physicochemical Properties: A Comparative Overview

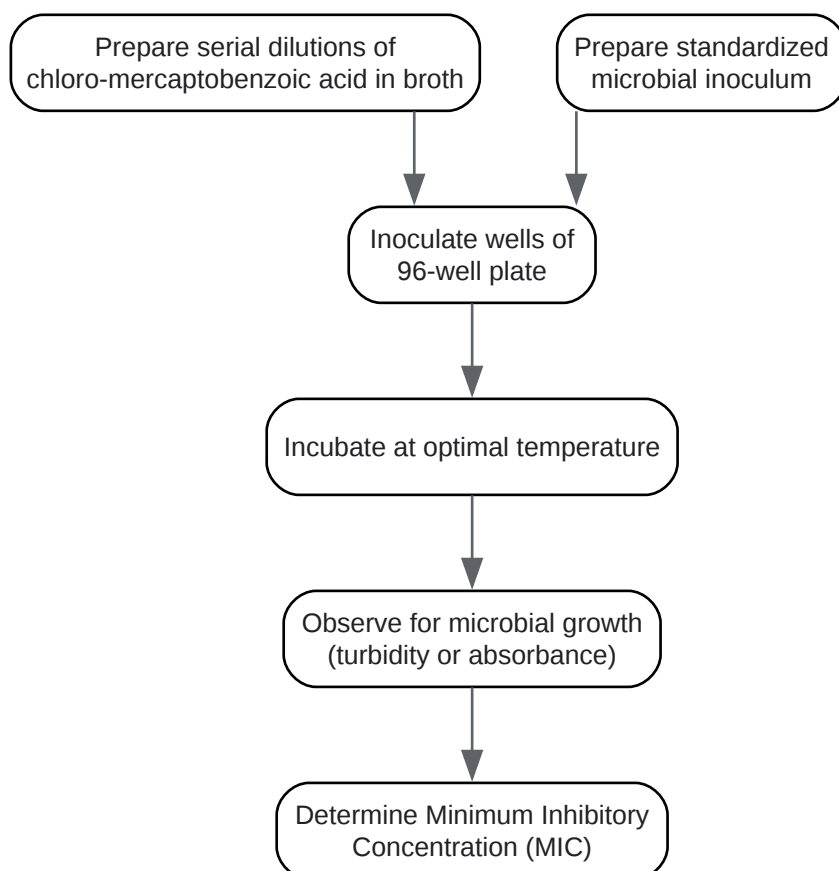
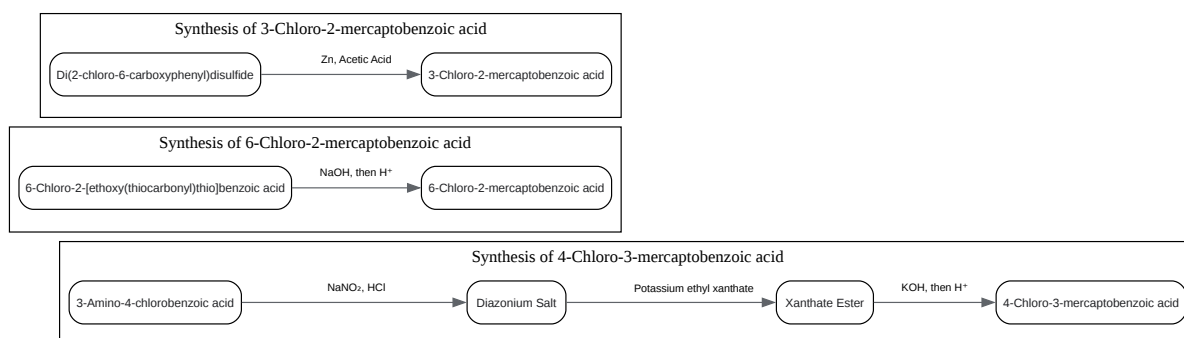
The arrangement of functional groups in chloro-mercaptobenzoic acid isomers directly impacts their acidity, polarity, and crystal lattice energy. These differences are reflected in their macroscopic properties such as melting point, solubility, and pKa. While a comprehensive dataset for all possible isomers is not readily available in the literature, this guide compiles the reported data for several key isomers to facilitate comparison.

Isomer	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	pKa (Predicted)
2-Chloro-6-mercaptobenzoic acid	C ₇ H ₅ ClO ₂ S	188.63	210-215	2.35 ± 0.36
3-Chloro-2-mercaptobenzoic acid	C ₇ H ₅ ClO ₂ S	188.63	172-173	Not Found
4-Chloro-3-mercaptobenzoic acid	C ₇ H ₅ ClO ₂ S	188.63	209-211	Not Found
5-Chloro-2-mercaptobenzoic acid	C ₇ H ₅ ClO ₂ S	188.63	Not Found	Not Found

Note: The pKa value for **2-Chloro-6-mercaptobenzoic acid** is a predicted value and should be considered as an estimate.

Synthesis of Chloro-mercaptobenzoic Acid Isomers

The synthesis of specific chloro-mercaptobenzoic acid isomers often requires multi-step procedures, tailored to direct the functional groups to the desired positions on the benzene ring. Below are diagrams illustrating the synthetic pathways for several isomers.



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